

In-Depth Technical Guide to Health and Safety for 4-Methylbenzyl Cyanide

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Compound of Interest

Compound Name: 4-Methylbenzyl cyanide

Cat. No.: B1329489

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the health and safety considerations essential for the handling and use of **4-Methylbenzyl cyanide** (also known as p-Tolylacetonitrile or 4-Methylphenylacetonitrile). The information is intended to support risk assessment and the implementation of safe laboratory and manufacturing practices.

Chemical and Physical Properties

4-Methylbenzyl cyanide is a combustible liquid that is insoluble in water but soluble in organic solvents like alcohol and ether.^[1] It is crucial to understand its physical characteristics to prevent accidental exposure and ensure appropriate storage conditions.

Property	Value	Reference
CAS Number	2947-61-7	[2][3][4]
Molecular Formula	C ₉ H ₉ N	[1][3]
Molecular Weight	131.17 g/mol	[3][4]
Appearance	Clear colorless to light yellow liquid	[1][3][5]
Melting Point	18 °C / 64.4 °F	[3][4]
Boiling Point	242 - 243 °C / 467.6 - 469.4 °F @ 760 mmHg	[1][3][4]
Flash Point	106 °C / 222.8 °F (Closed Cup)	[3][4]
Density	0.990 - 0.992 g/mL at 25 °C	[1][3][4]
Vapor Pressure	0.0338 mmHg at 25 °C	[1]
Solubility	Insoluble in water; Soluble in alcohol and ether	[1]

Toxicological Information and Health Hazards

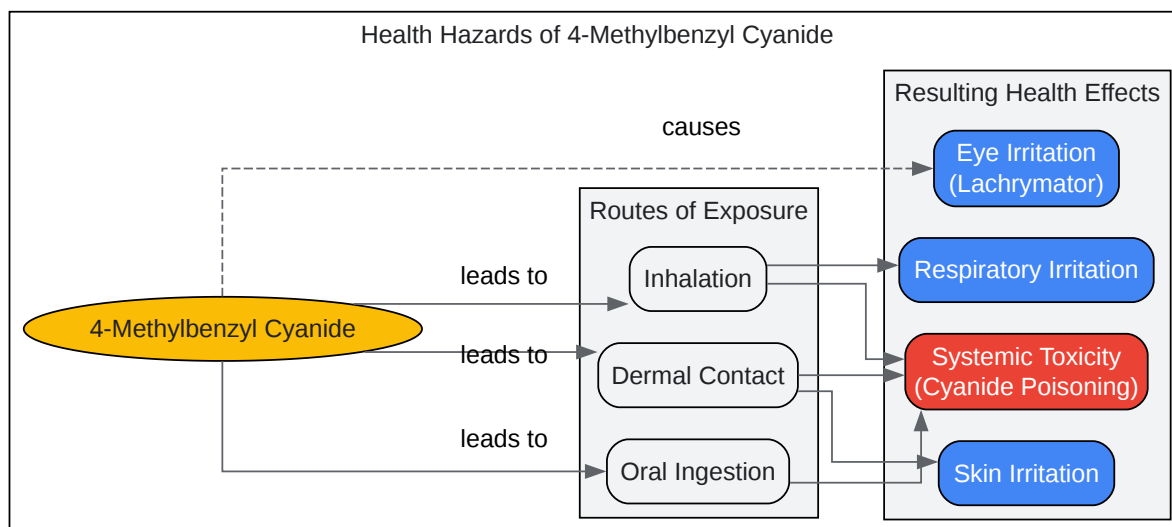
4-Methylbenzyl cyanide is classified as harmful if swallowed, in contact with skin, or if inhaled.

[1][3] Metabolism of the compound may release cyanide, which can lead to severe health effects, including headache, dizziness, weakness, collapse, unconsciousness, and potentially death by impairing cellular respiration.[2] It is also an irritant to the skin, eyes, and respiratory system, and is a lachrymator, meaning it can cause an increased flow of tears.[2]

Toxicity Data	Value	Classification	Reference
Acute Oral Toxicity	Category 4	Harmful if swallowed	[2][3]
Acute Dermal Toxicity	Category 4	Harmful in contact with skin	[2][3]
Acute Inhalation Toxicity (Vapors)	Category 4	Harmful if inhaled	[2][3]
Skin Corrosion/Irritation	Category 2	Causes skin irritation	[2][3]
Serious Eye Damage/Irritation	Category 2	Causes serious eye irritation	[3]
Specific Target Organ Toxicity (Single Exposure)	Category 3	May cause respiratory irritation	[3]
NIOSH IDLH (Immediately Dangerous to Life or Health)	25 mg/m ³	-	[1]

Hazard Identification and Classification

The following diagram illustrates the primary health hazards associated with **4-Methylbenzyl cyanide**.



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Caption: Relationship between exposure routes and health effects.

Handling and Storage

Safe handling and storage are paramount to minimizing the risks associated with **4-Methylbenzyl cyanide**.

- Handling: Always handle in a well-ventilated area, preferably within a chemical fume hood.[6] Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[4] Avoid contact with skin, eyes, and clothing, and prevent inhalation of mist or vapors.[2] Do not eat, drink, or smoke in areas where the chemical is handled.[3]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[2][3] Store away from incompatible materials such as strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[2][3]

First Aid Measures

In the event of exposure, immediate action is critical.

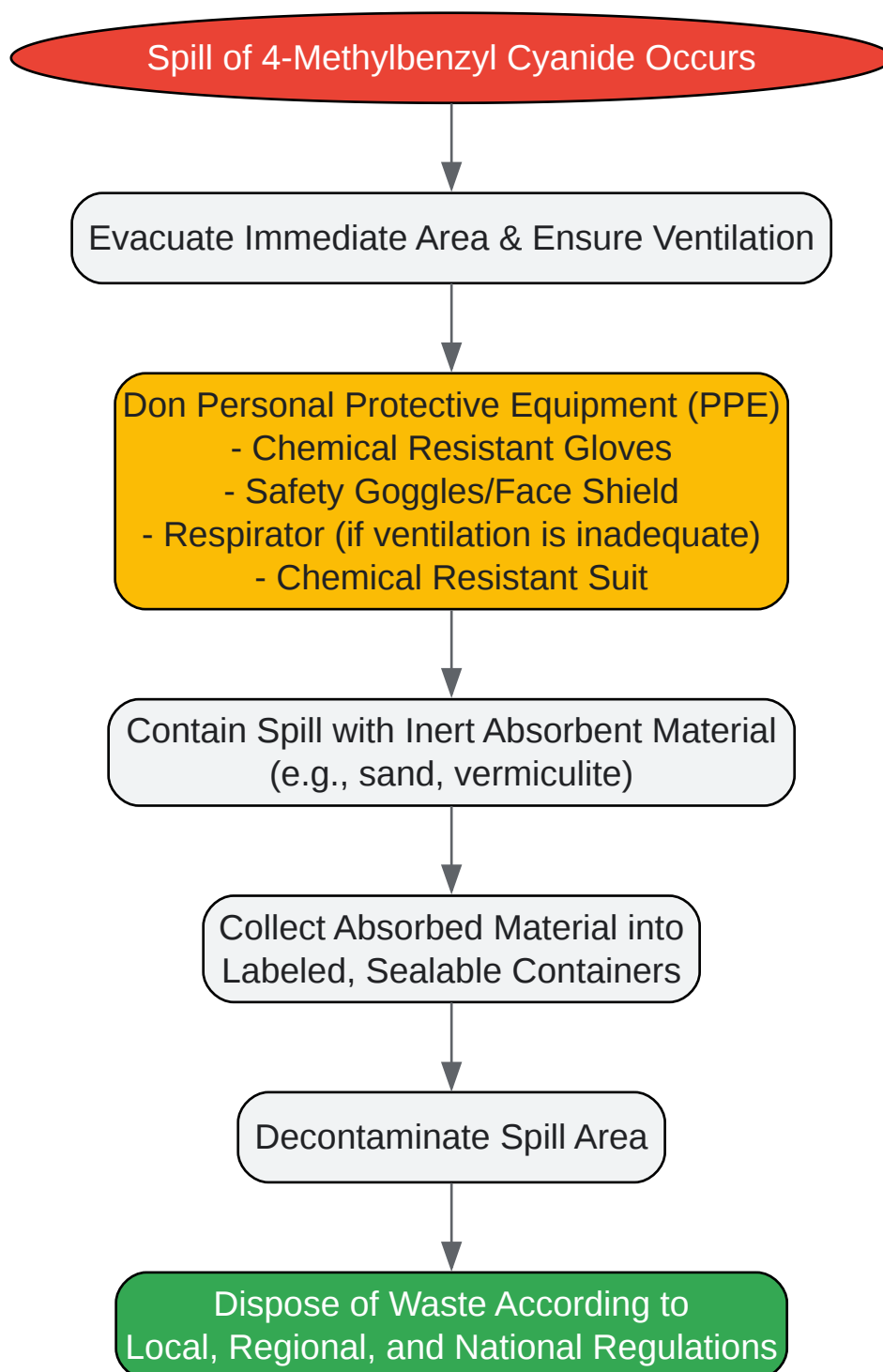
Exposure Route	First Aid Procedure	Reference
Inhalation	Remove the individual to fresh air. If not breathing, give artificial respiration. Do not use mouth-to-mouth resuscitation. Seek immediate medical attention.	[2] [3] [6]
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention.	[2] [3] [6]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention.	[2] [3]
Ingestion	Do NOT induce vomiting. Call a physician or poison control center immediately. Rinse mouth with water. Never give anything by mouth to an unconscious person.	[2] [3] [6]

Accidental Release and Fire-Fighting Measures

Accidental Release

In case of a spill, ensure adequate ventilation and wear appropriate PPE.[\[2\]](#) Absorb the spill with an inert absorbent material (e.g., sand, earth, vermiculite) and collect it into a suitable,

labeled container for disposal.[2][7] Prevent the chemical from entering drains or waterways.[6]
[7]



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Caption: Workflow for handling an accidental chemical spill.

Fire-Fighting

4-Methylbenzyl cyanide is a combustible liquid.[4]

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[3][6]
- Specific Hazards: Thermal decomposition can produce toxic gases, including carbon monoxide, carbon dioxide, and nitrogen oxides.[2][3]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[2][3]

Experimental Protocols for Hazard Assessment

The following are summaries of standard methodologies, such as those from the Organisation for Economic Co-operation and Development (OECD), used to determine the toxicological and physical hazards of chemical substances.

Acute Oral Toxicity - OECD Guideline 423 (Acute Toxic Class Method)

This method is a stepwise procedure using a small number of animals to classify a substance's toxicity.[1]

- Animal Selection: Healthy, young adult rats of a single sex (typically females) are used.[1]
- Dosing: A single dose is administered orally via gavage. The starting dose is selected from one of four fixed levels (5, 50, 300, or 2000 mg/kg) based on existing information.[1]
- Procedure: The test proceeds in a stepwise manner, with three animals used per step. The outcome of the first step (mortality or no mortality) determines the next dose level (higher or lower).[1]
- Observation: Animals are observed for at least 14 days for signs of toxicity and mortality.[8] Body weight is recorded weekly. A gross necropsy is performed on all animals at the end of the study.[9]

- Classification: The substance is classified into a toxicity category based on the observed outcomes at different dose levels.[\[1\]](#)

Acute Dermal Toxicity - OECD Guideline 402

This guideline assesses the health hazards from short-term dermal exposure.[\[10\]](#)

- Animal Selection: Rats, rabbits, or guinea pigs are typically used.[\[5\]](#)
- Preparation: The fur is clipped from the dorsal area of the trunk of the test animals approximately 24 hours before the test.[\[9\]](#)
- Application: The test substance is applied uniformly over an area that is approximately 10% of the total body surface area and held in contact with the skin with a porous gauze dressing for 24 hours.[\[9\]](#)
- Dosing: A limit test at a dose of 2000 mg/kg is often performed first. If toxicity is observed, a full study with multiple dose groups is conducted.[\[9\]](#)
- Observation: Animals are observed for 14 days for signs of toxicity and skin reactions. Body weights are recorded, and a gross necropsy is performed on all animals.[\[10\]](#)

Flash Point Determination (Closed Cup Method, e.g., Pensky-Martens)

This method determines the lowest temperature at which a liquid's vapors will ignite.[\[11\]](#)

- Apparatus: A closed cup tester (e.g., Pensky-Martens) is used, which consists of a sample cup with a tightly fitting lid containing an ignition source, a stirrer, and a thermometer.[\[11\]](#)
- Procedure: The sample is placed in the cup and heated at a slow, constant rate while being stirred.[\[11\]](#)
- Ignition Test: At regular temperature intervals, the ignition source is applied to the vapor space above the liquid.[\[11\]](#)
- Flash Point: The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite with a distinct flash inside the cup.[\[11\]](#)

This guide is intended to provide essential safety information. Always consult the most current Safety Data Sheet (SDS) for **4-Methylbenzyl cyanide** before use and ensure all laboratory personnel are thoroughly trained in its safe handling.

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